Application Notes and Protocols: In Vitro GTPase Assay for CCG-203769

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Compound of Interest

Compound Name: *CCG 203769*

Cat. No.: *B15607844*

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Abstract

These application notes provide a detailed protocol for an in vitro GTPase assay to characterize the inhibitory activity of CCG-203769 on Regulator of G protein Signaling 4 (RGS4). CCG-203769 is a potent and selective inhibitor of RGS4, which functions as a GTPase-activating protein (GAP) for specific Gα subunits of heterotrimeric G proteins.[1][2][3] By accelerating the hydrolysis of GTP to GDP, RGS proteins terminate G protein signaling.[2][4] This protocol describes a homogenous, bioluminescent assay to measure the GAP activity of RGS4 and its inhibition by CCG-203769. The provided methodology is designed to be adaptable for high-throughput screening and detailed kinetic analysis.

Introduction to CCG-203769 and RGS4

Regulator of G-protein Signaling (RGS) proteins are critical negative regulators of G protein-coupled receptor (GPCR) signaling pathways.[2][4] They act as GTPase-activating proteins (GAPs) for Gα subunits, accelerating the intrinsic rate of GTP hydrolysis and thus shortening the duration of the signaling event.[2][4] RGS4 is a member of this family that has been

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implicated in various physiological processes, making it a potential therapeutic target for conditions such as Parkinson's disease.[3][5]

CCG-203769 is a selective small molecule inhibitor of RGS4.[1][2] It has been shown to block the protein-protein interaction between RGS4 and the Gαo subunit in vitro.[1][2] The inhibitory mechanism of CCG-203769 involves covalent modification of cysteine residues within an allosteric regulatory site on RGS4.[2] This protocol details an in vitro assay to quantify the inhibitory potency of CCG-203769 on RGS4-mediated GAP activity.

Signaling Pathway of RGS4 and Inhibition by CCG-203769

The following diagram illustrates the canonical G protein cycle and the point of intervention for RGS4 and its inhibitor, CCG-203769.

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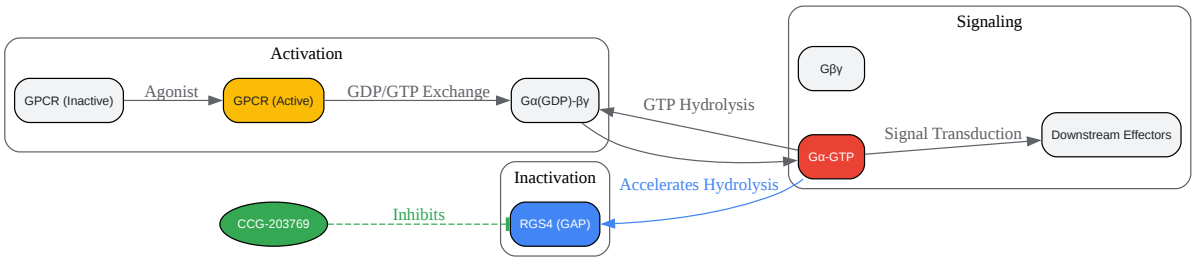

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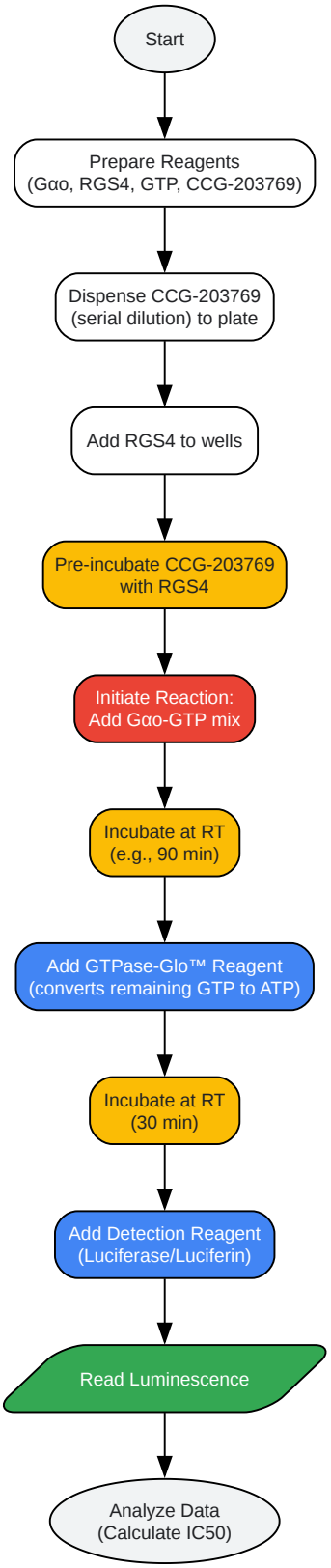

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. bellbrooklabs.com [bellbrooklabs.com]
- 4. RGS proteins, GRKs, and beta-arrestins modulate G protein-mediated signaling pathways in asthma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Regulator of G-protein signaling (RGS) proteins as drug targets: Progress and future potentials - PMC [pmc.ncbi.nlm.nih.gov]
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